

Physicochemical Properties of DD-3305: A Technical Guide

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Compound of Interest

Compound Name: DD-3305

Cat. No.: B1669906

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of the bioactive compound **DD-3305**. The information is presented to support research and development efforts in the fields of pharmacology and medicinal chemistry. Due to the limited availability of public data on **DD-3305**, this guide also includes standardized experimental protocols for determining key physicochemical parameters and proposes a plausible signaling pathway based on its reported anti-inflammatory activity.

Core Physicochemical Data

The fundamental physicochemical properties of **DD-3305** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₄ O ₄	[1]
Molecular Weight	282.29 g/mol	[1][2][3]
Physical State	Solid powder at room temperature	[1]
CAS Number	55690-47-6	[1]
Appearance	Typically exists as a solid at room temperature.	[1]

Table 1: General Physicochemical Properties of **DD-3305**

Property	Observation	Recommended Solvents
Solubility (Qualitative)	May be soluble in polar organic solvents and aqueous solutions.	DMSO, Water, Ethanol, Dimethylformamide (DMF)[1]

Table 2: Qualitative Solubility of **DD-3305**

Quantitative solubility data, melting point, and pKa values for **DD-3305** are not readily available in public literature. Standard experimental protocols for determining these values are provided in the following section.

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of organic compounds like **DD-3305** are outlined below. These are standardized protocols that can be adapted for laboratory use.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

Principle: The temperature at which a solid substance transitions to a liquid state is its melting point. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Finely powder a small amount of the solid compound (**DD-3305**) using a mortar and pestle.
- Pack the powdered solid into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point (a preliminary rapid determination can be performed to find an approximate range).
- Decrease the heating rate to 1-2°C per minute.
- Record the temperature at which the first liquid appears (T1) and the temperature at which the entire solid has melted (T2). The melting point range is T1-T2.

Determination of Aqueous Solubility

Principle: The equilibrium solubility of a compound in a specific solvent at a given temperature is determined by creating a saturated solution and measuring the concentration of the dissolved solute.

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- High-performance liquid chromatography (HPLC) system or UV-Vis spectrophotometer
- Volumetric flasks and pipettes

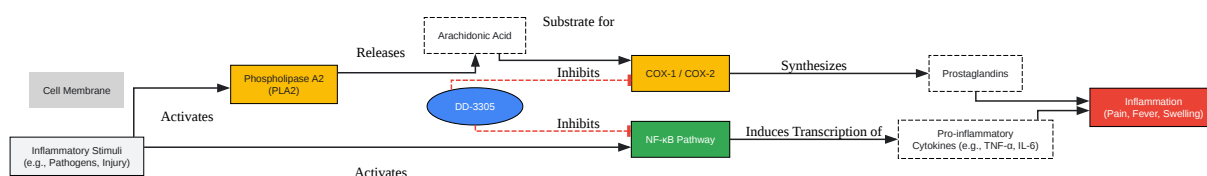
Procedure:

- Add an excess amount of **DD-3305** to a vial containing a known volume of deionized water (or other solvent of interest).

- Seal the vial and place it in a constant temperature shaker set to the desired temperature (e.g., 25°C or 37°C).
- Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-48 hours).
- Centrifuge the suspension to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **DD-3305** in the diluted sample using a validated HPLC or UV-Vis spectrophotometric method against a standard curve.
- Calculate the original concentration in the saturated solution to determine the solubility.

Putative Biological Activity and Signaling Pathway

DD-3305 has been described as an anti-inflammatory agent with efficacy comparable to indomethacin. While the precise mechanism of action is not detailed in the available literature, many non-steroidal anti-inflammatory drugs (NSAIDs) function through the inhibition of cyclooxygenase (COX) enzymes, which are key to the inflammatory cascade. A plausible signaling pathway for the anti-inflammatory action of **DD-3305** is proposed below.



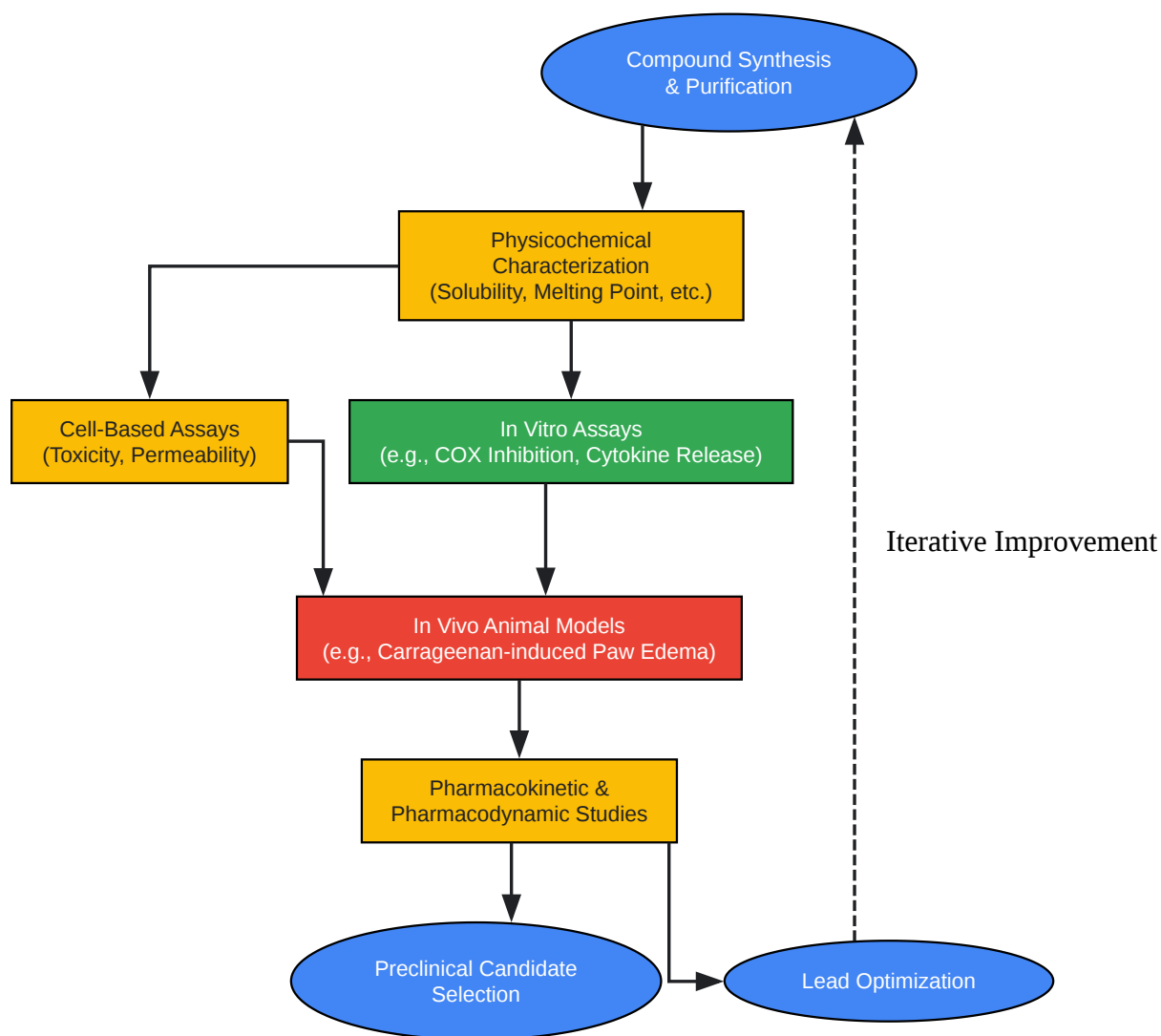
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Caption: Plausible anti-inflammatory signaling pathway for **DD-3305**.

This proposed pathway suggests that **DD-3305** may exert its anti-inflammatory effects by inhibiting the COX enzymes and potentially the NF- κ B signaling pathway, thereby reducing the production of prostaglandins and pro-inflammatory cytokines. This model is based on the common mechanisms of action for anti-inflammatory compounds and requires experimental validation for **DD-3305**.

General Experimental Workflow

The following diagram illustrates a general workflow for the preclinical evaluation of a novel anti-inflammatory compound like **DD-3305**.



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Caption: General experimental workflow for preclinical drug discovery.

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